

# Introduction: Unveiling a Versatile Chemical Intermediate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Methyl 4-methoxyphenylacetate*

CAS No.: 23786-14-3

Cat. No.: B1582647

[Get Quote](#)

**Methyl 4-methoxyphenylacetate**, also known by its CAS Number 23786-14-3, is an aromatic ester that serves as a critical building block and intermediate in various fields of chemical research and development.[1][2] Its structure, featuring a methoxy-substituted benzene ring coupled to a methyl ester moiety, imparts unique reactivity and physical properties, making it a valuable precursor in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).[3] This guide provides an in-depth technical overview for researchers, scientists, and drug development professionals on its commercial availability, synthesis, quality control, and safe handling.

The compound is structurally similar to natural products and has been investigated for its potential as an estrogen receptor modulator.[4] Its primary utility, however, lies in its role as a versatile synthon. For instance, it has been successfully used in the synthesis of complex heterocyclic structures like 7,8-dihydroxy-2-(4'-hydroxybenzyl)-4H-1-benzopyran-4-one.[3] Understanding the commercial landscape and technical specifications of this reagent is paramount for ensuring the reliability and reproducibility of such synthetic endeavors.

## Physicochemical Properties and Key Identifiers

A clear understanding of the fundamental properties of **Methyl 4-methoxyphenylacetate** is essential for its proper handling, storage, and application in experimental design. The compound is a colorless to pale yellow liquid under standard conditions.[5]

Property	Value	Reference
CAS Number	23786-14-3	[1][6]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	[1][6]
Molecular Weight	180.20 g/mol	[1][2][6]
IUPAC Name	methyl 2-(4-methoxyphenyl)acetate	[2]
Appearance	Clear colorless to pale yellow liquid	[5]
Boiling Point	158 °C at 19 mmHg	[7]
Density	~1.135 g/mL at 25 °C	[7]
Refractive Index (n <sub>20</sub> /D)	1.513 - 1.518	[5][7]
Flash Point	36 °C (96.8 °F) - closed cup	[6]
EC Number	245-886-1	[2][6]

## Commercial Availability and Procurement

**Methyl 4-methoxyphenylacetate** is readily available from a multitude of chemical suppliers, catering to various scales from research and development to bulk manufacturing. Purity is a critical parameter, with most suppliers offering grades of 97% or higher, as determined by Gas Chromatography (GC).[5][7][8] When procuring this material, researchers should consider the required purity for their specific application and request a lot-specific Certificate of Analysis (CoA) to verify its identity and quality.

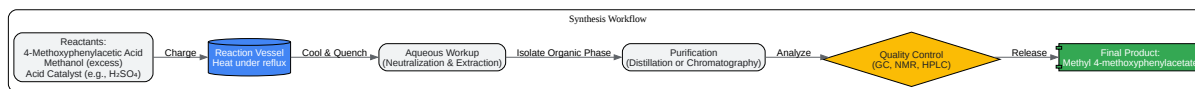
Supplier	Available Purity/Grades	Notes
Sigma-Aldrich (Merck)	97%	A leading supplier for research and production quantities.[6]
Thermo Scientific Chemicals	97+%	Formerly part of the Alfa Aesar portfolio, available in various pack sizes.[5][8][9]
Santa Cruz Biotechnology	Research Grade	Offered as a biochemical for proteomics and other research uses.[1]
BOC Sciences	Research & Bulk Quantities	Provides a range of services including custom synthesis and GMP products.[10]
TCI America	Research Grade	A global manufacturer of specialty organic chemicals. [10]
Biosynth	Research Grade	For pharmaceutical testing and research purposes only.[4]

For drug development applications progressing towards clinical trials, sourcing from a supplier compliant with Good Manufacturing Practices (GMP) is essential to ensure regulatory acceptance.

## Synthesis and Manufacturing Overview

The most common laboratory and industrial synthesis of **Methyl 4-methoxyphenylacetate** involves the Fischer esterification of its parent carboxylic acid, 4-methoxyphenylacetic acid. This reaction is typically catalyzed by a strong acid, such as sulfuric acid, in the presence of excess methanol, which serves as both a reactant and the solvent.

A generalized workflow for this synthesis is outlined below:



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of **Methyl 4-methoxyphenylacetate**.

Alternative methods, such as methylation of 4-hydroxyphenylacetic acid derivatives using reagents like dimethyl sulfate, have also been described in patent literature, offering different routes that may be advantageous depending on the starting material availability and desired scale.[11]

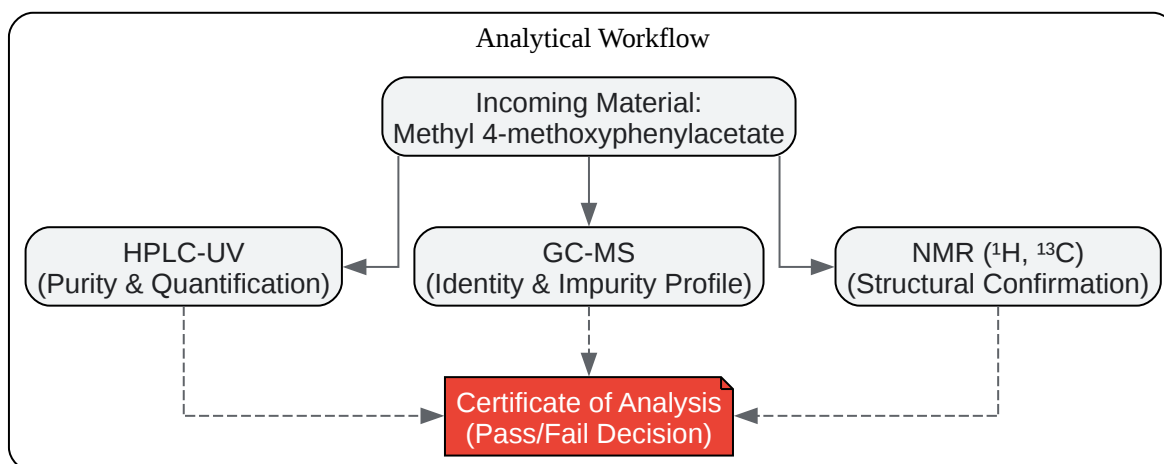
## Applications in Research and Drug Development

The utility of **Methyl 4-methoxyphenylacetate** is primarily as a versatile intermediate. Its ester and aromatic ring functionalities allow for a wide range of chemical transformations.

- **Building Block for Heterocycles:** As previously mentioned, it is a documented precursor for complex benzopyranones, which are privileged structures in medicinal chemistry.[3]
- **Pharmaceutical Synthesis:** The core structure is present in various biologically active molecules. The ester can be hydrolyzed to the corresponding carboxylic acid or reduced to the alcohol, providing multiple avenues for further elaboration in a synthetic scheme.
- **Estrogen Receptor Modulation:** Research indicates that the compound itself has an affinity for the estrogen receptor, suggesting its potential use as a scaffold or starting point for developing novel selective estrogen receptor modulators (SERMs).[4]

## Quality Control and Analytical Protocols

Verifying the identity, purity, and integrity of **Methyl 4-methoxyphenylacetate** is a non-negotiable step in any research or development workflow. A multi-technique approach is recommended for comprehensive characterization.



[Click to download full resolution via product page](#)

Caption: Recommended analytical workflow for quality control assessment.

## Experimental Protocol: Purity Assessment by GC-MS

This protocol provides a standard method for determining the purity and confirming the identity of **Methyl 4-methoxyphenylacetate**.<sup>[12]</sup>

- Sample Preparation: Dissolve approximately 1 mg of the compound in 1 mL of a volatile solvent such as ethyl acetate or dichloromethane.
- Instrumentation: Use a standard GC-MS system with an electron ionization (EI) source.
- GC Column: An Agilent HP-5ms (30 m x 0.25 mm i.d., 0.25 μm film thickness) or an equivalent non-polar column is suitable.
- Carrier Gas: Use Helium at a constant flow rate of 1 mL/min.

- Temperature Program:
  - Inlet Temperature: 250 °C.
  - Oven Program: Start at 100 °C, hold for 1 minute, ramp to 250 °C at 10 °C/min, and hold at 250 °C for 5 minutes.
- MS Parameters:
  - Ion Source Temperature: 230 °C.
  - Ionization Mode: EI at 70 eV.
  - Mass Range: Scan from m/z 40-400.
- Data Analysis: The identity is confirmed by matching the resulting mass spectrum with a reference library. Purity is calculated based on the relative peak area of the main component.

Technique	Expected Result
<sup>1</sup> H NMR	Characteristic peaks for methoxy groups (~3.7-3.8 ppm), methylene group (~3.6 ppm), and aromatic protons (~6.8-7.2 ppm).
<sup>13</sup> C NMR	Signals corresponding to the carbonyl carbon (~172 ppm), aromatic carbons, and methoxy/methyl carbons. <a href="#">[13]</a>
Mass Spec (EI)	Molecular ion peak (M <sup>+</sup> ) at m/z 180, with a characteristic fragment ion at m/z 121. <a href="#">[2]</a>
FTIR	Strong carbonyl (C=O) stretch around 1735 cm <sup>-1</sup> .

## Safety, Handling, and Storage

**Methyl 4-methoxyphenylacetate** is classified as a flammable liquid and requires careful handling to avoid risks.[\[6\]](#)[\[14\]](#) Adherence to safety protocols is mandatory.

GHS Hazard Information:[2][6]

- Pictogram: GHS02 (Flame)
- Signal Word: Warning
- Hazard Statement: H226 (Flammable liquid and vapor)

Precautionary Measure	Protocol	Reference
Engineering Controls	Use only in a well-ventilated area, preferably within a chemical fume hood.	[15][16]
Personal Protective Equipment (PPE)	Wear chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.	[6][15][16]
Handling	Keep away from heat, sparks, open flames, and other ignition sources. Ground/bond container and receiving equipment to prevent static discharge.	[14][15]
Storage	Store in a cool, well-ventilated place. Keep the container tightly closed.	[15][16]
First Aid (Eyes)	Immediately flush eyes with running water for at least 15 minutes. Seek medical attention.	[15]
First Aid (Skin)	Immediately flush skin with plenty of water while removing contaminated clothing.	[15]
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.	[15]

## Conclusion

**Methyl 4-methoxyphenylacetate** is a commercially accessible and synthetically valuable chemical intermediate. Its straightforward procurement from numerous suppliers and well-

defined physicochemical properties make it a reliable component in research and drug development pipelines. For scientists and researchers, a thorough understanding of its synthesis, analytical characterization, and safe handling procedures is fundamental to leveraging its full potential. The adoption of rigorous quality control protocols, as outlined in this guide, ensures the integrity of experimental outcomes and supports the successful advancement of complex synthetic projects.

## References

- meta-sci. (n.d.). Safety Data Sheet **Methyl 4-methoxyphenylacetate**.
- ChemBK. (2024, April 9). **Methyl 4-methoxyphenylacetate**.
- Sigma-Aldrich. (n.d.). **Methyl 4-methoxyphenylacetate** 97 23786-14-3.
- Biosynth. (n.d.). Methyl 4-methoxyphenyl acetate | 23786-14-3 | FM71137.
- Santa Cruz Biotechnology. (n.d.). **Methyl 4-methoxyphenylacetate** | CAS 23786-14-3 | SCBT.
- Matrix Fine Chemicals. (n.d.). (4-METHOXYPHENYL)METHYL ACETATE | CAS 104-21-2.
- HIMEDIA. (2013, May 2). Material Safety Data Sheet.
- Thermo Scientific Chemicals. (n.d.). **Methyl 4-methoxyphenylacetate**, 97+% 100 g.
- Thermo Scientific Chemicals. (n.d.). **Methyl 4-methoxyphenylacetate**, 97+% 25 g.
- Sigma-Aldrich. (n.d.). **Methyl 4-methoxyphenylacetate** 97 23786-14-3 Application.
- ChemicalBook. (2025, September 27). Chemical Safety Data Sheet MSDS / SDS - **METHYL 4-METHOXYPHENYLACETATE**.
- ChemicalBook. (2025, September 25). **METHYL 4-METHOXYPHENYLACETATE** | 23786-14-3.
- BOC Sciences. (n.d.). CAS 104-21-2 4-Methoxybenzyl Acetate - Building Block.
- Fisher Scientific. (n.d.). **Methyl 4-methoxyphenylacetate**, 97+% 25 g | Buy Online | Thermo Scientific Chemicals.
- PubChem - NIH. (n.d.). **Methyl 4-methoxyphenylacetate** | C<sub>10</sub>H<sub>12</sub>O<sub>3</sub> | CID 90266.
- Benchchem. (n.d.). Confirming the Purity of Synthesized 4-Methoxy-2,3,6-trimethylphenol: A Comparative Guide to Analytical Standards.
- Wikipedia. (2024, September 23). Anisyl acetate.
- LookChem. (n.d.). Cas 104-21-2, Anisyl acetate.
- PrepChem.com. (n.d.). Synthesis of methyl  $\alpha$ -methyl-p-methoxyphenylacetate.
- Google Patents. (n.d.). CN106554266B - Preparation method of methoxyphenylacetic acid, intermediate thereof and salt thereof.
- ChemicalBook. (n.d.). 4-Methoxyphenylacetic acid synthesis.
- The Good Scents Company. (n.d.). methyl 4-methoxyphenyl acetate, 23786-14-3.

- MDPI. (2023, February 14). Analytical Techniques for the Characterization and Quantification of Monoclonal Antibodies.
- ChemicalBook. (n.d.). METHYL 4-METHOXYPHENYLACETATE(23786-14-3) 13C NMR spectrum.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. scbt.com \[scbt.com\]](https://scbt.com)
- [2. Methyl 4-methoxyphenylacetate | C10H12O3 | CID 90266 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. METHYL 4-METHOXYPHENYLACETATE | 23786-14-3 \[chemicalbook.com\]](https://chemicalbook.com)
- [4. Methyl 4-methoxyphenyl acetate | 23786-14-3 | FM71137 \[biosynth.com\]](https://biosynth.com)
- [5. Methyl 4-methoxyphenylacetate, 97+% 100 g | Request for Quote | Thermo Scientific Chemicals \[thermofisher.com\]](https://thermofisher.com)
- [6. Methyl 4-methoxyphenylacetate 97 23786-14-3 \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [7. chembk.com \[chembk.com\]](https://chembk.com)
- [8. Methyl 4-methoxyphenylacetate, 97+% 25 g | Buy Online | Thermo Scientific Chemicals \[thermofisher.com\]](https://thermofisher.com)
- [9. Methyl 4-methoxyphenylacetate, 97+% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](https://fishersci.com)
- [10. methyl 4-methoxyphenyl acetate, 23786-14-3 \[thegoodscentcompany.com\]](https://thegoodscentcompany.com)
- [11. CN106554266B - Preparation method of methoxyphenylacetic acid, intermediate thereof and salt thereof - Google Patents \[patents.google.com\]](https://patents.google.com)
- [12. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [13. METHYL 4-METHOXYPHENYLACETATE\(23786-14-3\) 13C NMR spectrum \[chemicalbook.com\]](https://chemicalbook.com)
- [14. chemicalbook.com \[chemicalbook.com\]](https://chemicalbook.com)

- [15. sds.metasci.ca](https://sds.metasci.ca) [[sds.metasci.ca](https://sds.metasci.ca)]
- [16. himediadownloads.com](https://himediadownloads.com) [[himediadownloads.com](https://himediadownloads.com)]
- To cite this document: BenchChem. [Introduction: Unveiling a Versatile Chemical Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1582647/docs#introduction-unveiling-a-versatile-chemical-intermediate>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)